

Personal protective equipment for handling Levopimaric acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levopimaric acid

Cat. No.: B191702

[Get Quote](#)

Essential Safety and Handling Guide for Levopimaric Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Levopimaric acid**.

Key Safety Information

Levopimaric acid is harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. It may also cause skin and eye irritation[2]. Adherence to proper safety measures is crucial to mitigate these risks.

Hazard Classification & Storage	
GHS Hazard Statements	H302: Harmful if swallowed.[1] H410: Very toxic to aquatic life with long lasting effects.[1]
GHS Precautionary Statements	P264: Wash skin thoroughly after handling.[1] P270: Do not eat, drink or smoke when using this product.[1] P273: Avoid release to the environment.[1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1] P330: Rinse mouth.[1] P391: Collect spillage.[1] P501: Dispose of contents/container to an approved waste disposal plant.[1]
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area.[1] Store away from direct sunlight and sources of ignition.[1] Recommended storage temperature: -20°C (as powder) or -80°C (in solvent).[1]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense when handling **Levopimaric acid**. The following equipment is mandatory to ensure personal safety.

PPE Category	Specifications and Use
Eye Protection	Safety goggles with side-shields are required to protect against splashes and dust. [1]
Hand Protection	Wear protective, chemical-resistant gloves. [1] Nitrile, neoprene, or butyl rubber gloves are suitable for handling most chemicals. [3]
Body Protection	Impervious clothing, such as a fully fastened lab coat, is necessary to prevent skin contact. [1]
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form, to avoid inhalation of dust or aerosols. [1] Work should be conducted in an area with adequate exhaust ventilation. [1]

Operational Plan: Step-by-Step Handling Protocol

This section provides a procedural workflow for the safe handling of **Levopimaric acid** from receipt to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle **Levopimaric acid** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Safety Stations: Ensure that a safety shower and an eye wash station are readily accessible and have been recently tested.[\[1\]](#)
- Pre-Use Inspection: Before starting any work, inspect all PPE for damage or contamination.
- Material Handling: Avoid the formation of dust and aerosols.[\[1\]](#)

Handling Procedure

- Personal Hygiene: Do not eat, drink, or smoke in the laboratory area where **Levopimaric acid** is handled.[\[1\]](#)

- **Avoiding Contact:** Take all necessary precautions to avoid direct contact with the skin and eyes, as well as inhalation of the substance.[\[1\]](#)
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)

Accidental Release and Spill Response

- **Evacuation:** In case of a significant spill, evacuate personnel to a safe area.[\[1\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or water courses.[\[1\]](#)
- **Cleanup:**
 - Wear full personal protective equipment.[\[1\]](#)
 - For solutions, absorb the spill with a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
 - For powders, carefully sweep or scoop up the material, avoiding dust generation.
 - Decontaminate the affected surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
 - Collect all contaminated materials in a suitable, sealed container for disposal.[\[1\]](#)

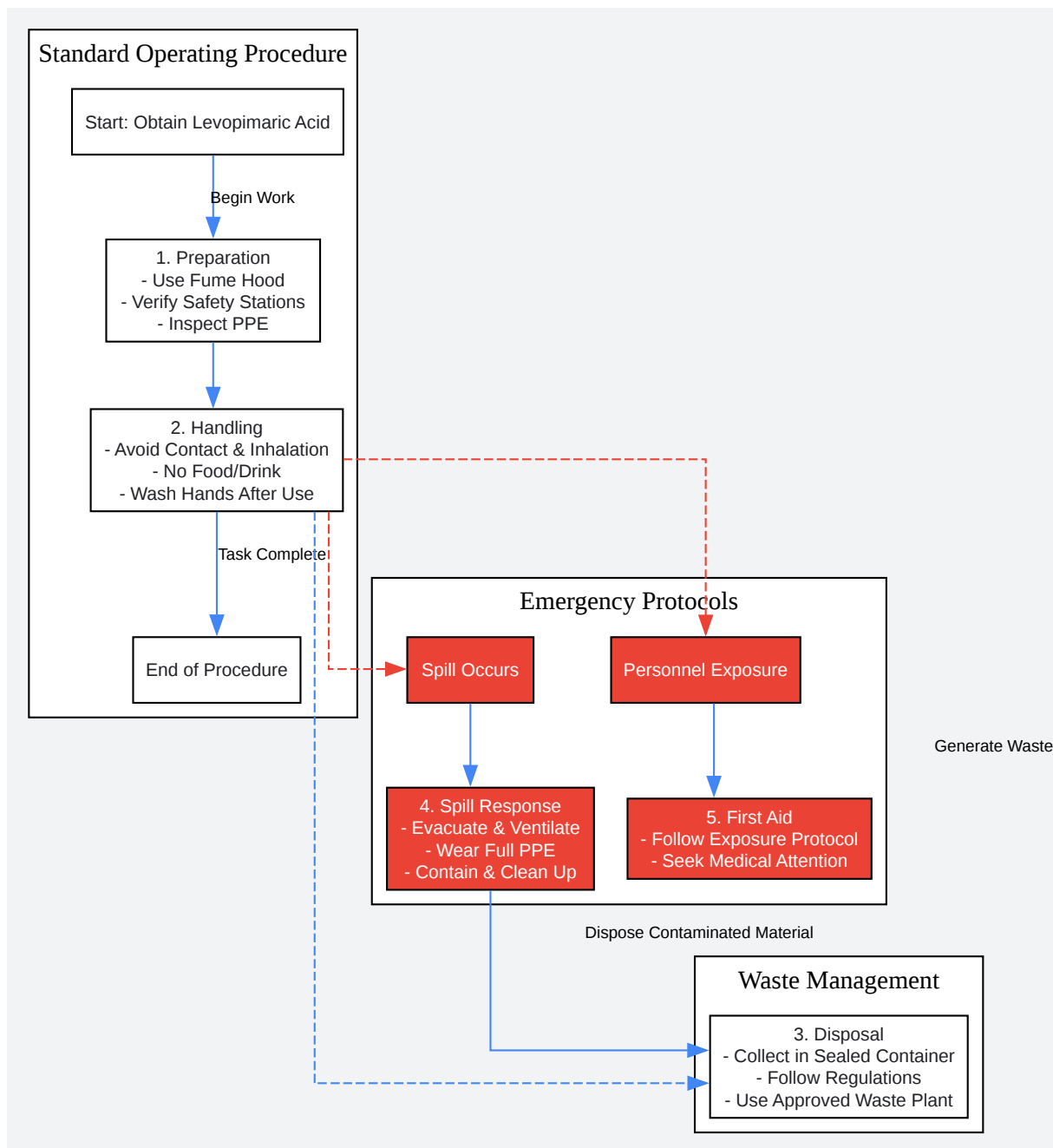
Disposal Plan

- **Waste Collection:** All waste materials contaminated with **Levopimaric acid** must be collected in designated, sealed containers.
- **Regulatory Compliance:** Disposal must be conducted in accordance with all prevailing country, federal, state, and local regulations.[\[1\]](#)
- **Approved Facility:** Dispose of the contents and the container at an approved waste disposal plant.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Protocol
If Swallowed	Call a POISON CENTER or doctor/physician immediately if you feel unwell.[1] Rinse the mouth with water.[1]
Skin Contact	Remove contaminated clothing and shoes. Rinse the skin thoroughly with large amounts of water and consult a physician.[1]
Eye Contact	Immediately flush the eyes with large amounts of water, separating the eyelids with fingers to ensure adequate flushing. Remove contact lenses if present and easy to do. Promptly call a physician.[1]
Inhalation	Immediately move the individual to fresh air. If breathing is difficult or stops, provide assistance and seek medical attention.[2]

Workflow for Safe Handling of Levopimaric Acid



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling, disposal, and emergency response for **Levopimaric acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Levopimaric acid|79-54-9|MSDS [dcchemicals.com]
- 2. angenechemical.com [angenechemical.com]
- 3. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- To cite this document: BenchChem. [Personal protective equipment for handling Levopimaric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191702#personal-protective-equipment-for-handling-levopimaric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com